

Beryllium Diiodide: A Technical Overview

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Compound of Interest

Compound Name: Beryllium diiodide

Cat. No.: B1593921

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth look at **beryllium diiodide** (BeI_2), a compound of interest in various chemical and materials science applications. Below, you will find its core chemical data, physical properties, synthesis protocols, and key applications, with a strong emphasis on safety and handling due to the toxic nature of beryllium compounds.

Core Chemical Data

Beryllium diiodide is an inorganic compound with the chemical formula BeI_2 .^{[1][2]} It is recognized by several identifiers, the most critical of which is its CAS number for unambiguous identification in research and regulatory contexts.

Identifier	Value
CAS Number	7787-53-3 ^{[1][3][4][5][6][7]}
IUPAC Name	beryllium diiodide ^{[4][5]}
Molecular Formula	BeI_2 ^{[1][3][4][5][6][7]}
Molecular Weight	262.821 g/mol ^{[1][3][4][8]}
Synonyms	Beryllium iodide, Beryllium iodide (BeI_2) ^{[1][5][7]}
EC Number	232-119-0 ^{[1][5][9]}
PubChem CID	82231 ^{[8][9]}

Physical and Chemical Properties

Beryllium diiodide is a white, hygroscopic crystalline solid that appears as colorless needles. [1][7][9] It is highly reactive with water and requires careful handling in a moisture-free environment. The molecule has a linear geometry, and while the individual Be-I bonds are polar, the overall molecule is nonpolar due to its symmetry.[10]

Property	Value
Appearance	Colorless, hygroscopic needles[1][7][9]
Melting Point	480 °C (896 °F)[1][3][7][9]
Boiling Point	488 - 590 °C (910.4 - 1094 °F)[1][3][9]
Density	4.32 g/cm ³ [1][3][7]
Solubility	Reacts violently with water; soluble in ethanol[1][7]
Structure	Exists in two polymorphic forms, both featuring tetrahedral Be ²⁺ centers with bridging iodide ligands.[2]

Experimental Protocols: Synthesis of Beryllium Diiodide

Several methods for the synthesis of anhydrous **beryllium diiodide** have been documented. Due to the hazardous nature of beryllium and the reactivity of the compounds, these procedures must be carried out with stringent safety controls.

Method 1: Direct Reaction of Elements

This is a common method for preparing beryllium iodide.

- Reaction: $\text{Be} + \text{I}_2 \rightarrow \text{BeI}_2$ [2]
- Procedure: Beryllium metal is reacted with elemental iodine at elevated temperatures, typically between 500 °C and 700 °C.[2][7]

- Refined Protocol: To prevent explosive reactions from direct contact at high temperatures, a modified procedure can be used. Beryllium powder and iodine are sealed in a quartz ampoule. The mixture is first heated to 200 °C to sublime the iodine, separating the reactants. The reaction vessel is then heated to 400 °C for 24 hours to allow the reaction to proceed safely.[\[11\]](#) The resulting BeI_2 can be purified by sublimation.[\[11\]](#)

Method 2: Reaction with Beryllium Carbide

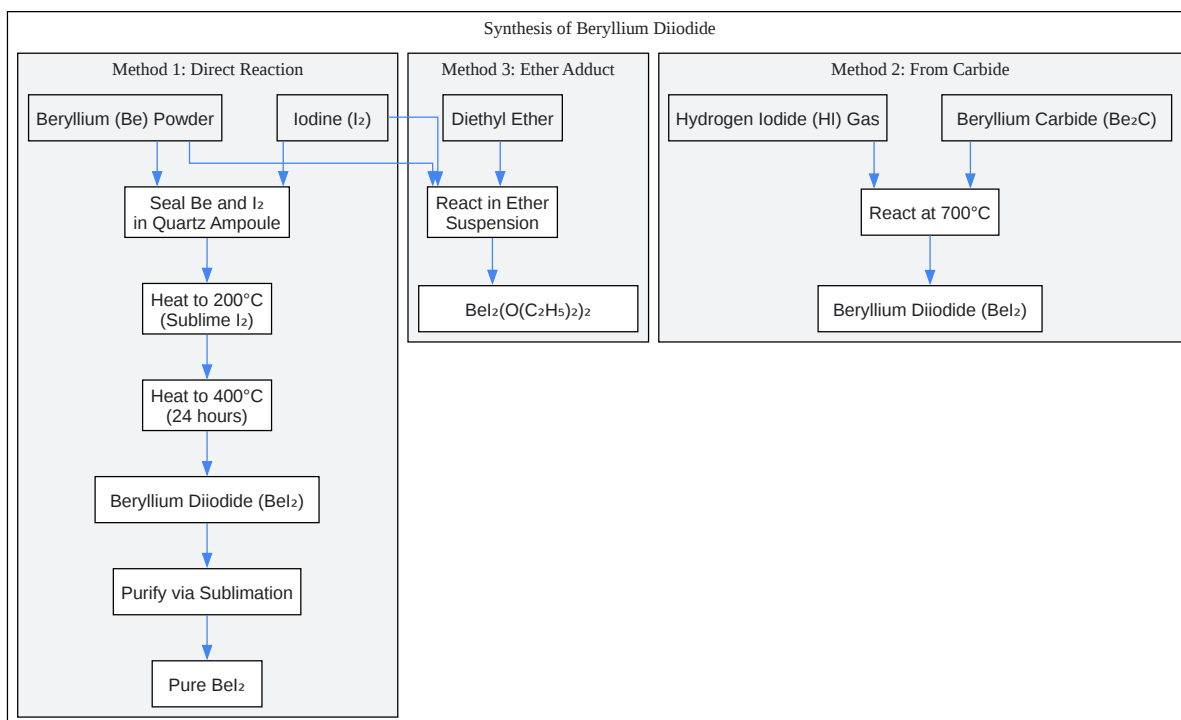
An alternative synthesis route involves the reaction of beryllium carbide with hydrogen iodide.

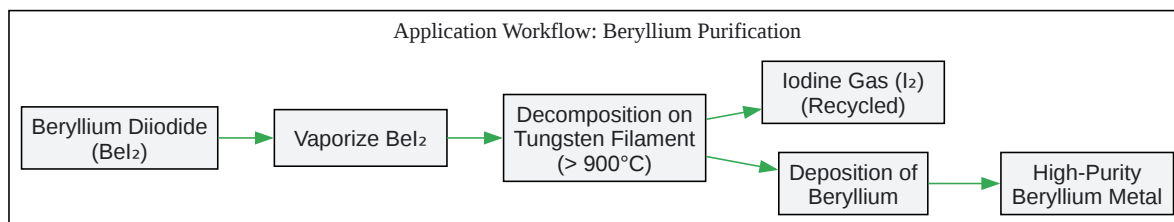
- Reaction: $\text{Be}_2\text{C} + 4\text{HI} \rightarrow 2\text{BeI}_2 + \text{CH}_4$ [\[7\]](#)
- Procedure: This gas-phase reaction is carried out by passing hydrogen iodide gas over beryllium carbide at approximately 700 °C.[\[7\]](#)

Method 3: Synthesis of an Ether Adduct

For applications requiring a less reactive form, a dietherate complex can be synthesized.

- Reaction: $\text{Be} + \text{I}_2 + 2 \text{O}(\text{C}_2\text{H}_5)_2 \rightarrow \text{BeI}_2(\text{O}(\text{C}_2\text{H}_5)_2)_2$ [\[2\]](#)
- Procedure: The oxidation of beryllium metal is conducted in an ether suspension, which results in the formation of the colorless dietherate complex.[\[2\]](#) This complex can also be formed by suspending anhydrous beryllium iodide in diethyl ether.[\[2\]](#)





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- To cite this document: BenchChem. [Beryllium Diiodide: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593921#cas-number-for-beryllium-diiodide]

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